

Physical properties of 4-(Trifluoromethyl)thiazole-2-carboxylic acid (melting point, solubility)

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Compound of Interest

Compound Name: 4-(Trifluoromethyl)thiazole-2-carboxylic acid

Cat. No.: B1319602

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Technical Guide: Physicochemical Properties of 4-(Trifluoromethyl)thiazole-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

Introduction

This technical guide provides an in-depth overview of the known physical properties of **4-(Trifluoromethyl)thiazole-2-carboxylic acid** (CAS No. 944900-55-4), a fluorinated heterocyclic compound of interest in medicinal chemistry and drug discovery. Due to its structural motifs, including a thiazole ring and a trifluoromethyl group, this molecule is a potential candidate for the development of novel therapeutic agents, particularly in the areas of anti-inflammatory and antimicrobial research. This document summarizes the available data on its melting point and solubility, outlines general experimental protocols for their determination, and presents a typical workflow for the characterization of such a compound in a drug discovery pipeline.

Physicochemical Data

Direct experimental data for the physical properties of **4-(Trifluoromethyl)thiazole-2-carboxylic acid** are not extensively available in published literature. However, data for the

closely related structural isomer, 2-Methyl-4-(trifluoromethyl)thiazole-5-carboxylic acid (CAS No. 117724-63-7), can provide a reasonable estimation.

Physical Property	Value (Estimated)	Notes
Melting Point	186 - 187 °C	Data for 2-Methyl-4-(trifluoromethyl)thiazole-5-carboxylic acid. The exact melting point of 4-(Trifluoromethyl)thiazole-2-carboxylic acid has not been thoroughly investigated.
Solubility		Data for 2-Methyl-4-(trifluoromethyl)thiazole-5-carboxylic acid.
Limited in Water		The carboxylic acid moiety may impart some aqueous solubility, but the trifluoromethyl group and thiazole ring likely limit it.
Soluble in Methanol		
Moderate in DMSO		
Moderate in Acetonitrile		

Experimental Protocols

The following are detailed, generalized methodologies for the experimental determination of the melting point and solubility of a solid organic compound like **4-(Trifluoromethyl)thiazole-2-carboxylic acid**.

Melting Point Determination (Capillary Method)

Objective: To determine the temperature range over which the solid compound transitions to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Thermometer (calibrated)

Procedure:

- Sample Preparation: A small amount of the dry **4-(Trifluoromethyl)thiazole-2-carboxylic acid** is finely ground, if necessary. The open end of a capillary tube is tapped into the powder until a small amount (2-3 mm in height) of the sample is packed into the sealed end.
- Apparatus Setup: The capillary tube is placed in the heating block of the melting point apparatus. The thermometer is positioned so that the bulb is level with the sample.
- Initial Determination (Rapid Heating): The apparatus is heated at a rapid rate (e.g., 10-20 °C/min) to obtain an approximate melting range.
- Accurate Determination (Slow Heating): The apparatus is allowed to cool. A fresh sample is prepared and the heating process is repeated. The temperature is raised quickly to about 20 °C below the approximate melting point, and then the heating rate is slowed to 1-2 °C/min.
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded. The melting point is reported as the range T1-T2.

Solubility Determination (Qualitative)

Objective: To assess the solubility of the compound in various solvents.

Apparatus:

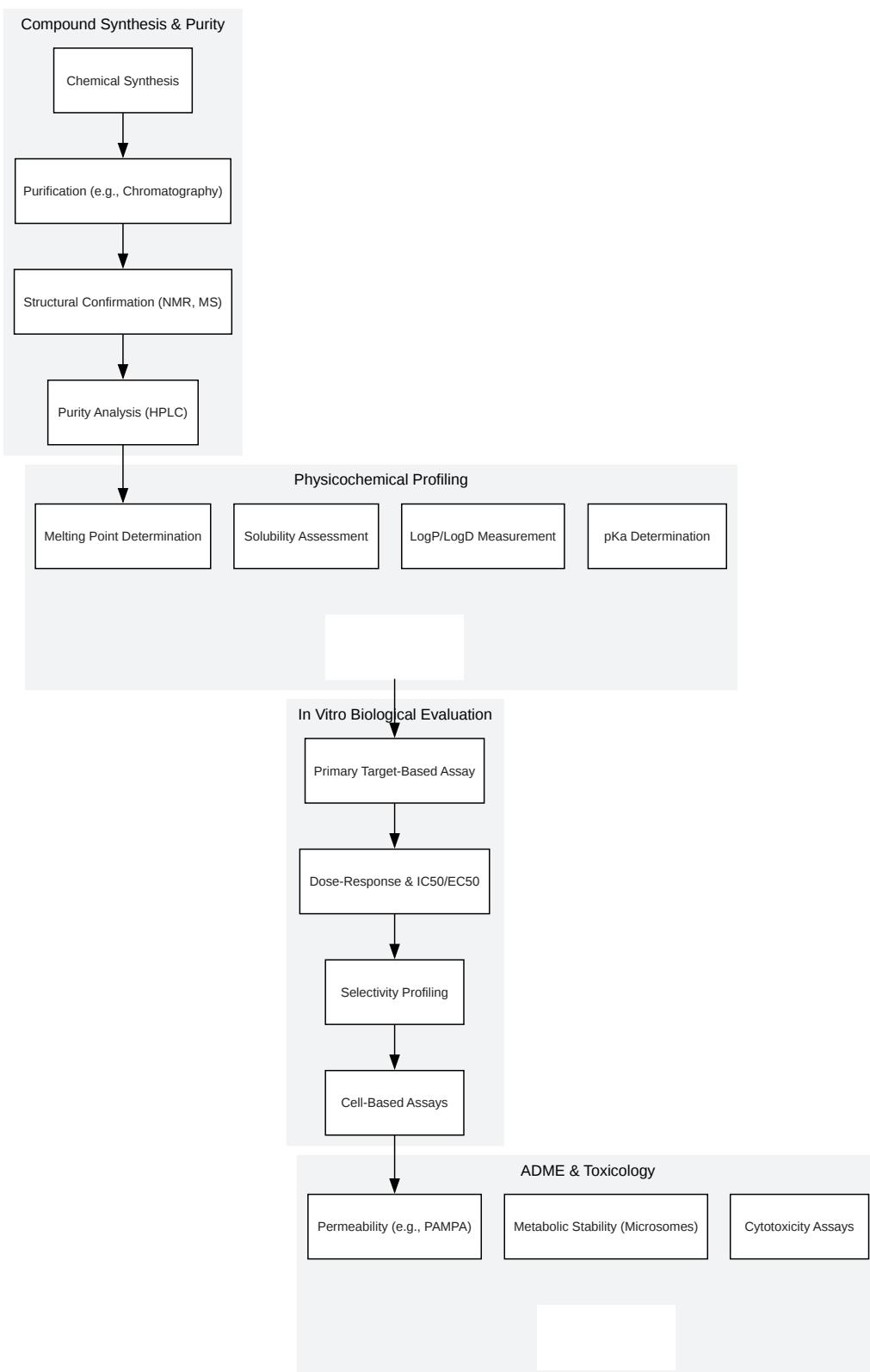
- Small test tubes or vials
- Vortex mixer
- Spatula
- Graduated pipettes or cylinders
- A selection of solvents (e.g., water, methanol, ethanol, acetone, ethyl acetate, dichloromethane, hexane, dimethyl sulfoxide)

Procedure:

- Sample Preparation: A small, measured amount of **4-(Trifluoromethyl)thiazole-2-carboxylic acid** (e.g., 10 mg) is added to a series of test tubes.
- Solvent Addition: A measured volume of a solvent (e.g., 1 mL) is added to each test tube.
- Mixing: The test tubes are agitated using a vortex mixer for a set period (e.g., 1-2 minutes) at room temperature.
- Observation: The samples are visually inspected to determine if the solid has completely dissolved.
- Classification: The solubility is classified based on the amount of solute that dissolves in a given volume of solvent (e.g., soluble, partially soluble, or insoluble). For a more quantitative assessment, the experiment can be repeated with varying amounts of solute or solvent.

Drug Discovery Workflow

The following diagram illustrates a generalized experimental workflow for the initial characterization and evaluation of a novel chemical entity, such as **4-(Trifluoromethyl)thiazole-2-carboxylic acid**, in a drug discovery program.



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Caption: Generalized workflow for new chemical entity characterization.

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